

2-Amino-3-methoxypyridine physical and chemical properties

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Compound of Interest

Compound Name: 2-Amino-3-methoxypyridine

Cat. No.: B156974

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An In-depth Technical Guide to 2-Amino-3-methoxypyridine

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Amino-3-methoxypyridine**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

2-Amino-3-methoxypyridine, with the CAS number 10201-71-5, is a substituted pyridine derivative.[1][2][3][4][5] Its structure features an amino group at the 2-position and a methoxy group at the 3-position of the pyridine ring. This arrangement of functional groups makes it a valuable intermediate in organic synthesis.[3]

Identifier	Value
IUPAC Name	3-methoxypyridin-2-amine[1]
CAS Number	10201-71-5[1][2][3][4][5]
Molecular Formula	C ₆ H ₈ N ₂ O[1][3][5][6]
SMILES	COc1=CC=CC(N)=N1[1]
InChIKey	HNAYRVKSWGSQTP-UHFFFAOYSA-N[1][2]

Physicochemical Properties

The physicochemical properties of **2-Amino-3-methoxypyridine** are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical reactions.

Property	Value	Source
Molecular Weight	124.14 g/mol	[1] [3] [5] [6]
Appearance	Solid, Grey to Dark Brown	[2] [3] [7]
Boiling Point	235.0 ± 20.0 °C (Predicted)	[2] [7]
pKa	8.43 ± 0.10 (Predicted)	[7]
Density	1.139 ± 0.06 g/cm³ (Predicted)	[7]
Topological Polar Surface Area	48.1 Å²	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	3	[5]
Rotatable Bond Count	1	[5]
LogP	0.6724	[5]

Spectral Data

Spectroscopic data is essential for the structural elucidation and purity assessment of **2-Amino-3-methoxypyridine**.

Spectral Data Type	Availability
Mass Spectrometry (GC-MS)	Available [1]
Infrared (IR) Spectroscopy	Available [1]
Raman Spectroscopy	Available [1]

Reactivity and Stability

Chemical Stability: **2-Amino-3-methoxypyridine** is stable under normal conditions.[\[8\]](#)

Conditions to Avoid: To maintain its stability, it is recommended to avoid:

- Air contact[\[8\]](#)
- Direct sunlight[\[8\]](#)
- High temperatures[\[8\]](#)

Incompatible Materials: The compound is incompatible with strong oxidizing agents and strong acids.

Reactivity: The presence of both an amino and a methoxy group on the pyridine ring enhances its reactivity, making it a versatile building block for the synthesis of more complex molecules.

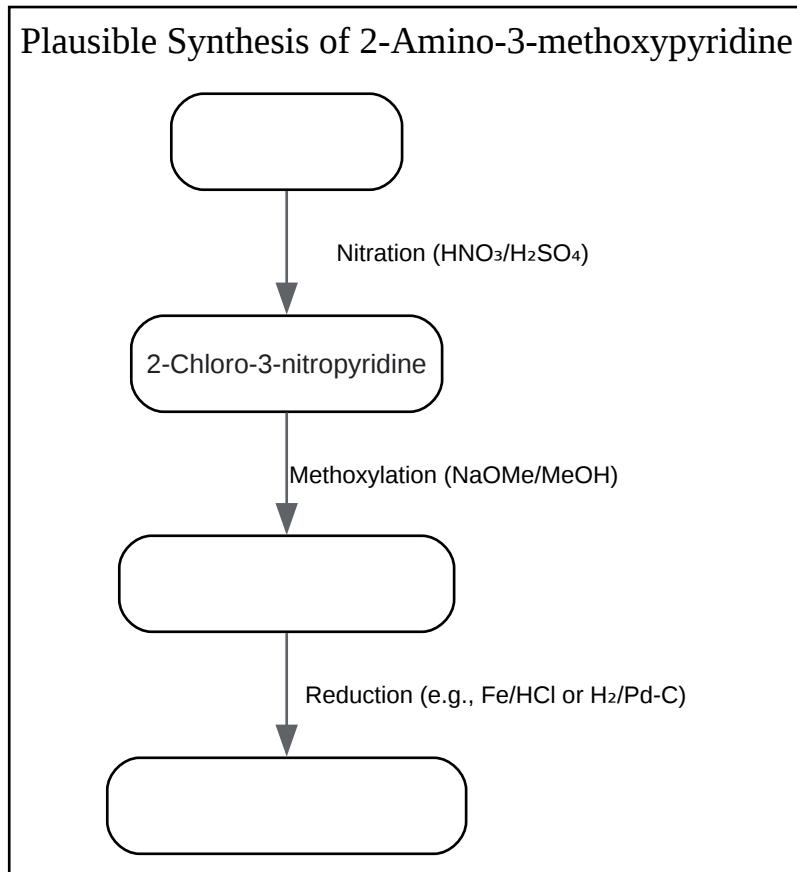
[\[3\]](#)

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-Amino-3-methoxypyridine** is not readily available in the provided search results, a plausible synthetic route can be inferred from general organic chemistry principles and synthesis of similar pyridine derivatives. A potential synthetic pathway is outlined below.

Plausible Synthetic Pathway:

A common strategy for introducing amino and methoxy groups to a pyridine ring involves a sequence of nitration, nucleophilic substitution, and reduction.



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A plausible synthetic pathway for **2-Amino-3-methoxypyridine**.

General Experimental Steps:

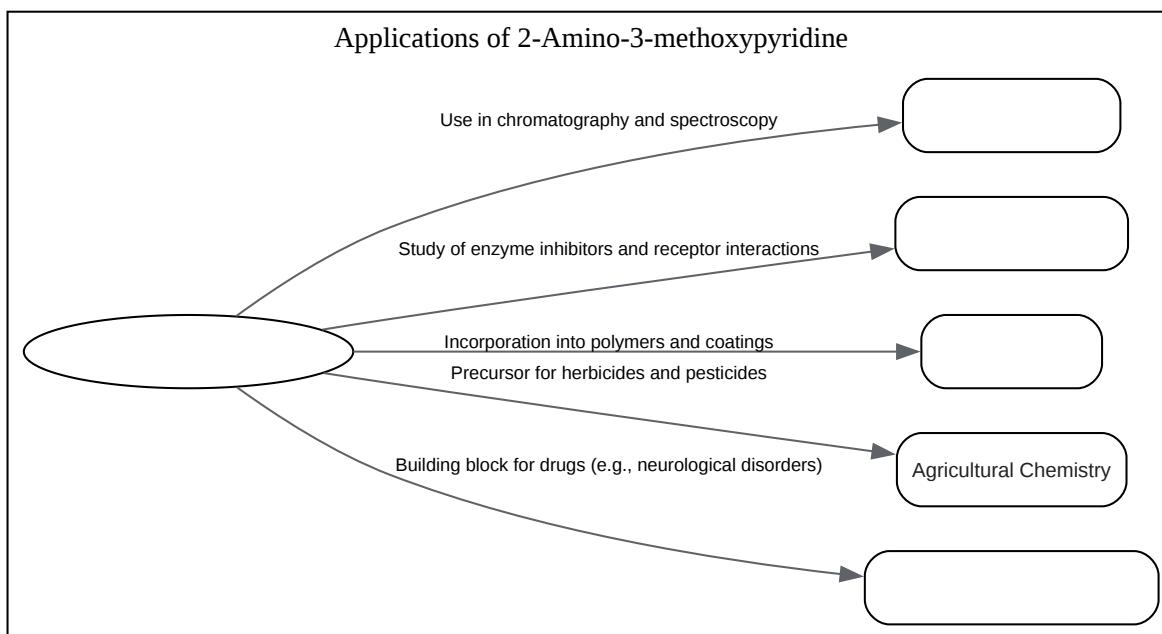
- Nitration: 2-Chloropyridine is reacted with a nitrating agent (e.g., a mixture of nitric acid and sulfuric acid) to introduce a nitro group, likely at the 3-position due to the directing effects of the chloro and ring nitrogen atoms.
- Methylation: The resulting 2-chloro-3-nitropyridine undergoes nucleophilic aromatic substitution with a methoxide source, such as sodium methoxide in methanol, to replace the chlorine atom with a methoxy group.
- Reduction: The nitro group of 2-methoxy-3-nitropyridine is then reduced to an amino group using a standard reducing agent, such as iron in acidic medium or catalytic hydrogenation, to yield the final product, **2-Amino-3-methoxypyridine**.

Purification: The crude product would typically be purified by techniques such as recrystallization or column chromatography.

Characterization: The structure and purity of the synthesized **2-Amino-3-methoxypyridine** would be confirmed using spectroscopic methods like NMR (^1H and ^{13}C), IR, and mass spectrometry, and its melting point would be determined.

Applications

2-Amino-3-methoxypyridine is a versatile compound with applications in several fields, primarily due to its utility as a synthetic intermediate.[3]



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Key application areas of **2-Amino-3-methoxypyridine**.

- Pharmaceutical Development: It serves as a crucial building block in the synthesis of various pharmaceutical agents, with potential applications in treatments for neurological disorders

and as anti-inflammatory agents.[3]

- Agricultural Chemistry: In the agrochemical industry, it is used as a precursor for developing effective herbicides and pesticides.[3]
- Material Science: The compound is incorporated into polymers and coatings to enhance thermal stability and chemical resistance.[3]
- Biochemical Research: It plays a role in the study of enzyme inhibitors and receptor interactions, aiding in the understanding of biological pathways.[3]
- Analytical Chemistry: This chemical is utilized in various analytical methods, including chromatography and spectroscopy.[3]

Safety and Handling

Hazard Statements:

- H302: Harmful if swallowed[1][2]
- H315: Causes skin irritation[1][2]
- H319: Causes serious eye irritation[1][2]
- H335: May cause respiratory irritation[2]

Precautionary Statements: Standard laboratory safety precautions should be taken when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.

Storage: **2-Amino-3-methoxypyridine** should be stored in a cool, dry place, away from light and under an inert atmosphere (e.g., nitrogen or argon).[2][3][7] Recommended storage temperatures are typically between 0-8 °C.[3]

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References

- 1. 2-Amino-3-methoxypyridine | C₆H₈N₂O | CID 9920384 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 2-Amino-3-methoxypyridine | 10201-71-5 [sigmaaldrich.com]
- 3. chemimpex.com [chemimpex.com]
- 4. Product Search - BuyersGuideChem [buyersguidechem.com]
- 5. chemscene.com [chemscene.com]
- 6. 2-Amino-5-methoxypyridine | C₆H₈N₂O | CID 11320934 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 7. 2-Amino-3-methoxypyridine CAS#: 10201-71-5 [m.chemicalbook.com]
- 8. lobachemie.com [lobachemie.com]
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